

The Noble Gas Krypton: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Krypton*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the noble gas **Krypton**, detailing its position within the periodic table, its fundamental properties, and its relationship with other noble gases. The content herein is curated for an audience engaged in scientific research and development, with a focus on quantitative data, experimental context, and the underlying principles of noble gas chemistry.

Krypton's Position and Electron Configuration

Krypton (Kr) is a chemical element with atomic number 36.[1][2] It is situated in Group 18 of the periodic table, a series of elements known as the noble gases.[2][3] This group also includes Helium (He), Neon (Ne), Argon (Ar), Xenon (Xe), Radon (Rn), and Oganesson (Og).[3][4] **Krypton** is located in Period 4 and is a p-block element, indicating that its outermost electrons reside in the p orbital.[5][6]

The defining characteristic of noble gases is their full valence electron shell, which renders them chemically inert under standard conditions.[7][8] **Krypton**'s electron configuration is $[\text{Ar}] 3d^{10} 4s^2 4p^6$, signifying a stable arrangement with eight valence electrons in its outermost shell.[1][9][10] This electron configuration is the primary reason for **Krypton**'s low reactivity.[8]

Comparative Properties of Noble Gases

The physical and chemical properties of the noble gases exhibit clear trends when moving down the group. These properties are summarized in the table below for easy comparison.

Property	Helium (He)	Neon (Ne)	Argon (Ar)	Krypton (Kr)	Xenon (Xe)	Radon (Rn)
Atomic Number	2	10	18	36	54	86
Atomic Mass (u)	4.0026	20.1797	39.948	83.798	131.293	(222)
Electron Configuration	1s ²	[He] 2s ² 2p ⁶	[Ne] 3s ² 3p ⁶	[Ar] 3d ¹⁰ 4s ² 4p ⁶	[Kr] 4d ¹⁰ 5s ² 5p ⁶	[Xe] 4f ¹⁴ 5d ¹⁰ 6s ² 6p ⁶
Boiling Point (°C)	-268.9	-246.1	-185.8	-153.2	-108.0	-61.7
Melting Point (°C)	-272.2	-248.6	-189.3	-157.4	-111.8	-71.0
Density (g/L at STP)	0.1786	0.9002	1.784	3.749	5.894	9.73
First Ionization Energy (kJ/mol)	2372.3	2080.7	1520.6	1350.8	1170.4	1037

Key Experiments in Noble Gas Chemistry

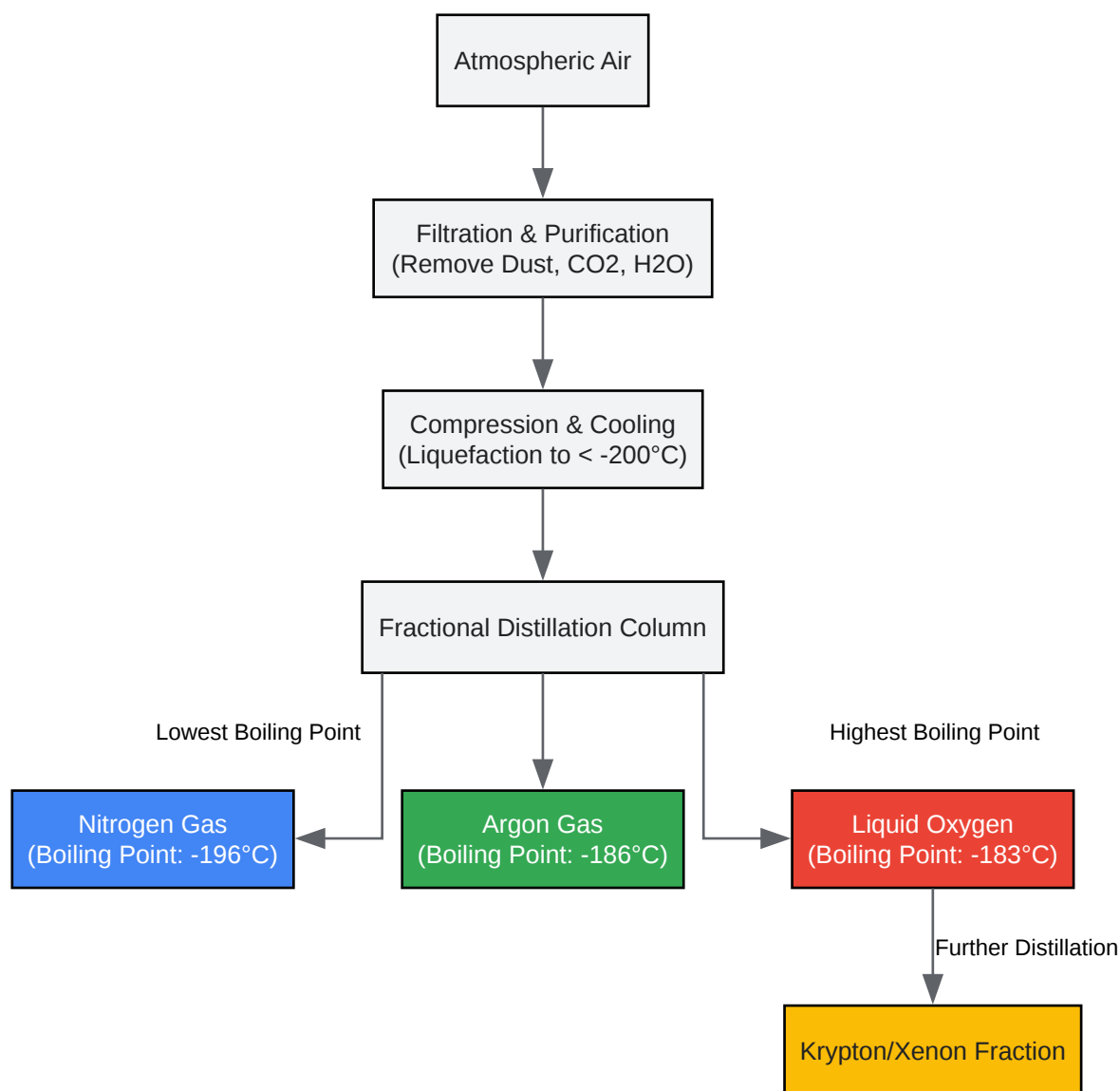
The perception of noble gases as completely inert was challenged by groundbreaking experiments in the 20th century. These experiments are foundational to modern inorganic chemistry and are detailed below.

Discovery of Krypton through Fractional Distillation of Liquid Air

Historical Context: In 1898, Sir William Ramsay and Morris Travers discovered **Krypton** by examining the residue of liquefied air after the more volatile components had been evaporated.

Methodology: The industrial process for isolating noble gases from the atmosphere is fractional distillation of liquid air.^[5] This process leverages the different boiling points of the air's components.^[5]

- **Air Filtration and Purification:** Atmospheric air is first filtered to remove dust particles. It is then passed through purification chambers to remove impurities like carbon dioxide and water vapor, which would solidify at low temperatures and clog the equipment.^[1]
- **Liquefaction:** The purified air is compressed to high pressures and then cooled. This cycle of compression and cooling, often involving expansion through a turbine to induce further cooling, eventually brings the air to a temperature below -200°C , causing it to liquefy.
- **Fractional Distillation:** The liquid air is pumped into a fractional distillation column. The column maintains a temperature gradient, being warmer at the bottom and colder at the top.^[2]
- **Separation:** As the liquid air is gently heated, components with lower boiling points vaporize first and rise up the column. Nitrogen, with the lowest boiling point (-196°C), distills first, followed by argon (-186°C).^[1] Oxygen, with a higher boiling point (-183°C), remains as a liquid at the bottom.^[1] **Krypton** and Xenon, having even higher boiling points, are collected from a specific fraction, often from an oxygen-rich liquid stream, and are then further purified through subsequent distillations.



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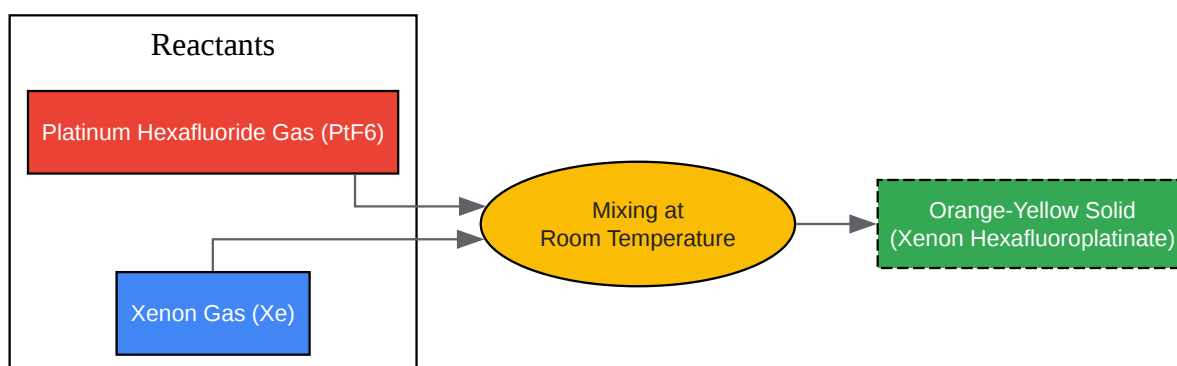
Fig 1. Workflow for the isolation of **Krypton** from liquid air.

Synthesis of the First Noble Gas Compound: Xenon Hexafluoroplatinate

Historical Context: In 1962, Neil Bartlett synthesized the first noble gas compound, challenging the long-held belief of their complete inertness.[9] He observed that platinum hexafluoride (PtF₆) was a powerful oxidizing agent capable of oxidizing oxygen molecules (O₂). Recognizing that the first ionization energy of xenon was similar to that of O₂, he hypothesized that PtF₆ could also oxidize xenon.[9]

Methodology:

- Apparatus: A glass apparatus was prepared with two connected chambers separated by a breakable seal.
- Reactants: One chamber contained the red gas of platinum hexafluoride (PtF_6), and the other contained the colorless xenon (Xe) gas.[4]
- Reaction Initiation: The seal between the two chambers was broken, allowing the gases to mix at room temperature.
- Observation: Upon mixing, an immediate reaction occurred, resulting in the formation of an orange-yellow solid precipitate.[4]
- Initial Conclusion: Bartlett initially proposed the product to be xenon hexafluoroplatinate, $\text{Xe}^+[\text{PtF}_6]^-$.



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Fig 2. Logical flow of Neil Bartlett's synthesis of the first noble gas compound.

Synthesis of Krypton Difluoride (KrF_2)

Following the synthesis of xenon compounds, the first compound of **krypton**, **krypton** difluoride (KrF_2), was prepared in 1963. Several methods have been developed for its synthesis, highlighting the extreme conditions required to induce reactivity in **krypton**.

Methodology: Electrical Discharge

- **Reactant Mixture:** A mixture of fluorine gas (F_2) and **krypton** gas (Kr), typically in a 1:1 to 2:1 ratio, is introduced into a reaction vessel.
- **Low Pressure:** The pressure within the vessel is reduced to between 40 and 60 torr.
- **Energy Input:** A significant amount of energy is supplied to the mixture in the form of an electrical discharge (arcing).
- **Product Formation:** The electrical energy excites the atoms, leading to the formation of **krypton** difluoride.
- **Collection:** The product, a volatile colorless solid, is collected and must be stored at low temperatures (e.g., -78°C) to prevent decomposition.

Chemical Reactivity and Applications in Drug Development

While noble gases are largely unreactive, the heavier ones, including **krypton**, can form compounds with highly electronegative elements like fluorine and oxygen under specific, energy-intensive conditions. **Krypton** difluoride is a powerful oxidizing and fluorinating agent.

The unique properties of **krypton** and its isotopes have found applications in various scientific and medical fields, which can be relevant to drug development professionals:

- **Medical Imaging:** The radioactive isotope **Krypton-81m** is used in nuclear medicine for lung ventilation and perfusion scans to assess pulmonary function. Another isotope, **Krypton-83**, is utilized in magnetic resonance imaging (MRI) to enhance the imaging of void spaces, such as airways in the lungs.
- **Lasers in Surgery:** **Krypton** lasers are employed in ophthalmic surgery, particularly for retinal photocoagulation to treat conditions like diabetic retinopathy.
- **Research Applications:** **Krypton** is used in scientific research, including particle physics experiments and studies on nuclear fusion. The development of excimer lasers, such as the

krypton fluoride (KrF) laser, has applications in areas like semiconductor manufacturing and could be relevant in advanced material processing for medical devices.

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